

# Aluminum hexachloride synthesis and purification methods

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## Compound of Interest

Compound Name: Aluminum hexachloride

CAS No.: 13845-12-0

Cat. No.: B577126

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An in-depth technical guide to the synthesis and purification of aluminum chloride, tailored for researchers, scientists, and professionals in drug development.

## Introduction

Aluminum chloride is a pivotal inorganic compound with the chemical formula  $\text{AlCl}_3$ . It exists in two primary forms: the anhydrous form ( $\text{AlCl}_3$ ) and the hexahydrate ( $[\text{Al}(\text{H}_2\text{O})_6]\text{Cl}_3$ ). Anhydrous aluminum chloride is a powerful Lewis acid, making it an indispensable catalyst in a multitude of organic reactions, most notably the Friedel-Crafts alkylation and acylation reactions, which are fundamental in synthetic organic chemistry and drug discovery.[1] Its utility, however, is critically dependent on its purity and anhydrous nature, as it reacts vigorously with water.[2]

The hexahydrated form is the more common and stable crystalline solid, but heating it does not yield the anhydrous product; instead, it decomposes to aluminum hydroxide and hydrogen chloride gas.[2][3] This guide provides a comprehensive overview of the principal synthesis and purification methods for both anhydrous and hydrated aluminum chloride, with a focus on protocols and quantitative data relevant to a laboratory and industrial setting.

# Synthesis of Anhydrous Aluminum Chloride (AlCl<sub>3</sub>)

The production of high-purity, anhydrous AlCl<sub>3</sub> is crucial for its catalytic applications. The primary methods involve the direct reaction of aluminum with chlorine or hydrogen chloride at high temperatures, or the dehydration of the hexahydrate under specific conditions to prevent hydrolysis.

## Direct Chlorination of Aluminum Metal

The most direct and common large-scale manufacturing method is the exothermic reaction of aluminum metal with either chlorine or hydrogen chloride gas at elevated temperatures.[4]

**Industrial-Scale Synthesis:** This process involves passing dry chlorine or hydrogen chloride gas over molten aluminum at temperatures between 650 and 750 °C.[2][4] The resulting aluminum chloride vapor is then condensed and collected in a separate chamber.[5]

Table 1: Industrial Synthesis Parameters for Anhydrous AlCl<sub>3</sub>

Method	Reactants	Temperature	Key Process Details
Direct Chlorination	Molten Aluminum, Chlorine Gas (Cl <sub>2</sub> )	650 - 750 °C	Exothermic reaction; AlCl <sub>3</sub> is produced as a vapor and then condensed.[2][4]
Direct Reaction with HCl	Molten Aluminum, Hydrogen Chloride (HCl)	650 - 750 °C	Similar to direct chlorination, produces AlCl <sub>3</sub> vapor.[2][4]
Carbo-chlorination	Alumina (Al <sub>2</sub> O <sub>3</sub> ), Carbon (C), Chlorine (Cl <sub>2</sub> )	500 - 775 °C	Often performed in a fluidized bed reactor; a method to utilize aluminum ores.[6][7]

**Experimental Protocol: Laboratory-Scale Synthesis from Aluminum and Chlorine** This protocol describes the synthesis of anhydrous AlCl<sub>3</sub> from aluminum turnings and dry chlorine gas.

- **Apparatus Setup:** Arrange a hard glass tube (reactor) connected to a chlorine gas source. The chlorine gas must be dried by passing it through wash bottles containing concentrated sulfuric acid. The other end of the reactor tube should lead to a collection vessel (receiver) to condense the  $\text{AlCl}_3$  sublimate.[8]
- **Reactant Preparation:** Place 5 grams of clean, dry aluminum chips or turnings into the reactor tube, near the gas inlet.[8]
- **Reaction Initiation:** Purge the apparatus with a steady stream of dry chlorine gas to expel all air.
- **Heating:** Gently heat the section of the tube containing the aluminum with a gas burner. The metal will begin to glow as the exothermic reaction initiates.[8]
- **Product Collection:** The aluminum chloride will sublime and deposit in the cooler part of the tube and the receiver as a pale yellow powder. The yellow color is typically due to contamination with iron(III) chloride.[2][8]
- **Completion:** Continue heating until the reaction ceases. Allow the apparatus to cool while maintaining the chlorine gas flow to prevent backflow of moist air.
- **Yield:** A typical yield from 5 g of aluminum is approximately 35-38 g of aluminum chloride.[8]

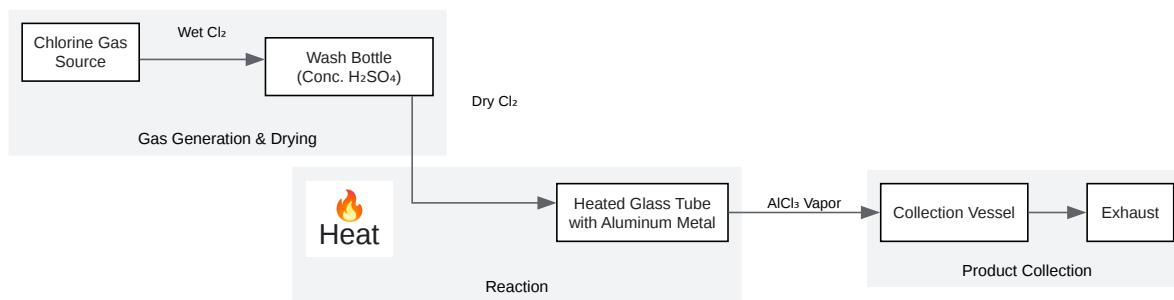


Diagram 1: Laboratory Synthesis of Anhydrous AlCl<sub>3</sub>

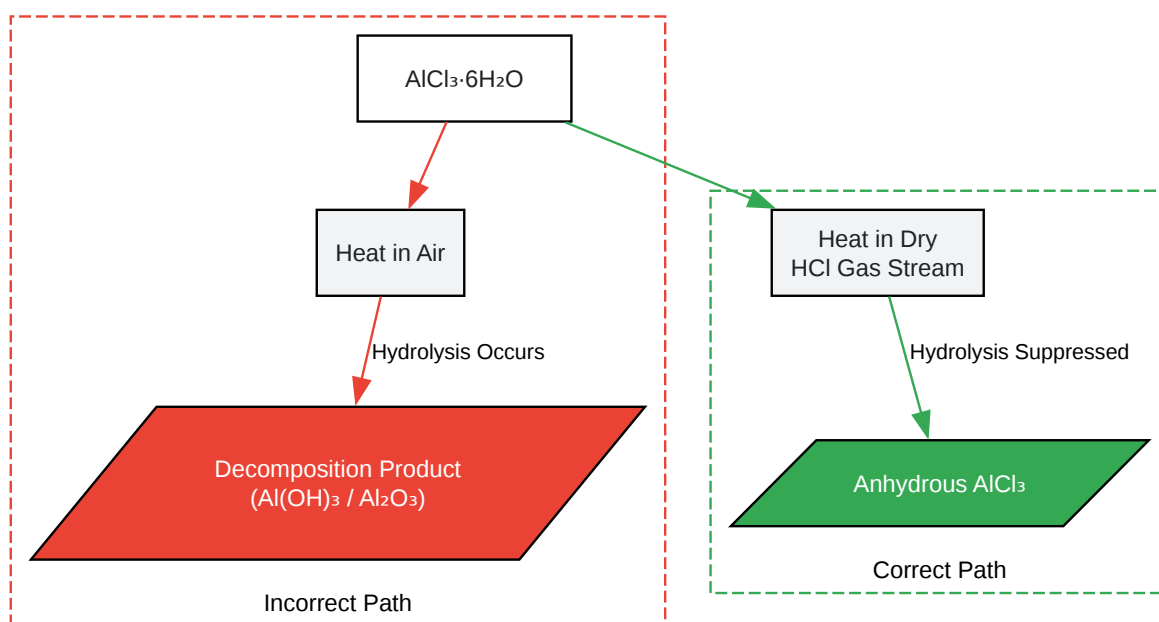
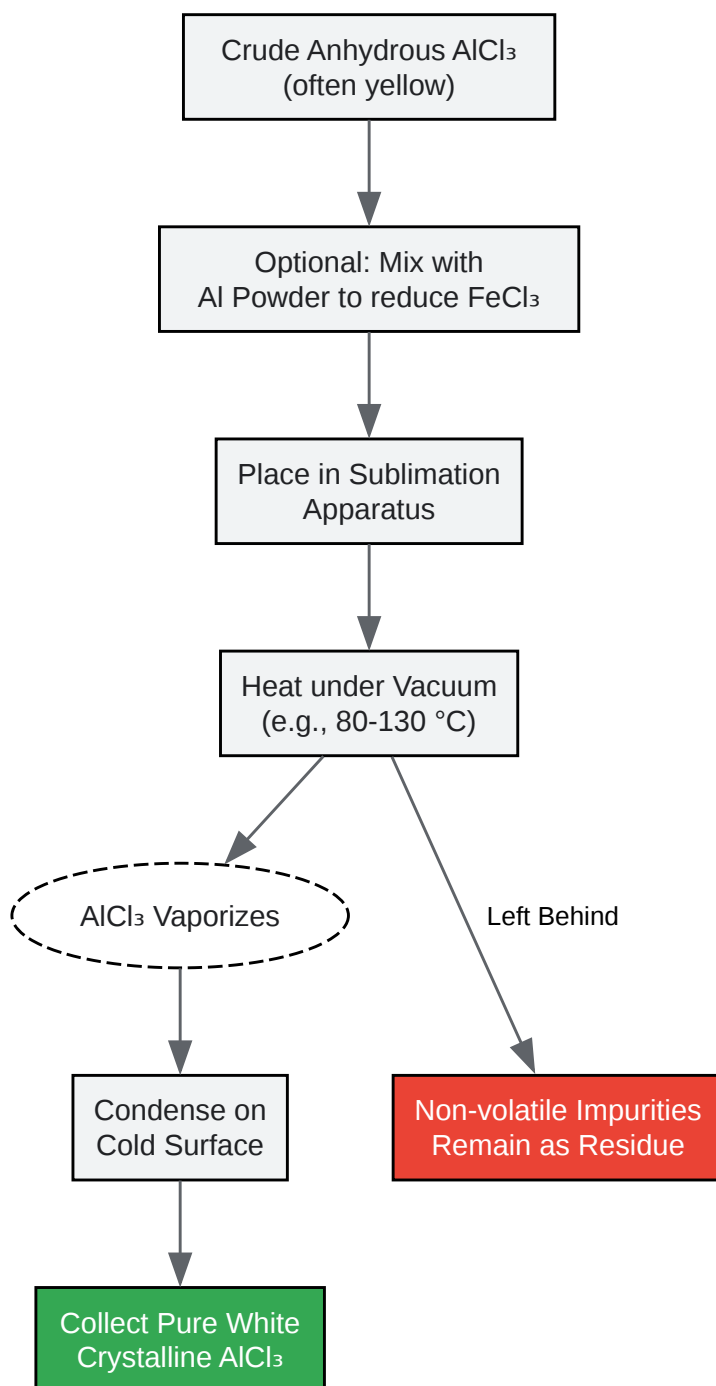


Diagram 2: The Challenge of Dehydrating AlCl<sub>3</sub>·6H<sub>2</sub>O

Diagram 3: Anhydrous  $\text{AlCl}_3$  Purification by Sublimation

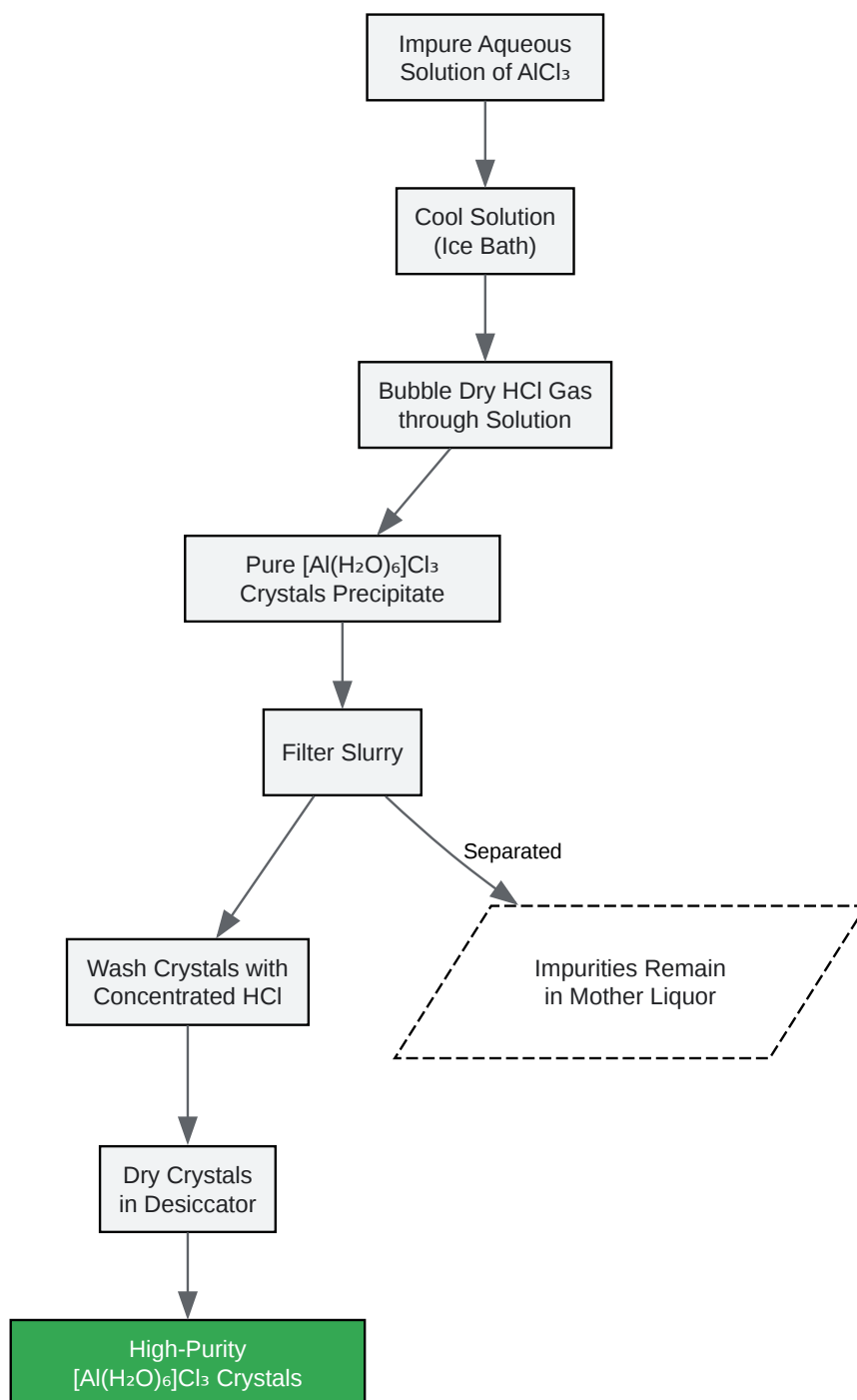


Diagram 4: Purification of Hydrated  $\text{AlCl}_3$  via  $\text{HCl}$  Sparging

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